

Application Notes and Protocols for Greenhouse Bioassay of Cyclobutrifluram Efficacy

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Compound of Interest

Compound Name: Cyclobutrifluram

Cat. No.: B12774741

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Introduction

Cyclobutrifluram, commercially known as TYMIRIUM® technology, is a novel active ingredient developed by Syngenta that functions as both a nematicide and a fungicide.[1][2] It belongs to the chemical class of chiral phenylcyclobutylpyridineamides and is classified as a succinate dehydrogenase inhibitor (SDHI).[1][3] This document provides detailed protocols for conducting greenhouse bioassays to evaluate the efficacy of **Cyclobutrifluram** against plant-parasitic nematodes and soil-borne fungal pathogens.

Mode of Action

Cyclobutrifluram targets the mitochondrial succinate dehydrogenase (SDH) enzyme, also known as Complex II, in the mitochondrial electron transport chain.[1][4] By inhibiting this enzyme, it blocks the conversion of succinate to fumarate, a critical step in the tricarboxylic acid (TCA) cycle and cellular respiration.[4][5] This disruption of ATP production leads to impaired cellular metabolism and ultimately the death of the target organisms.[1] In nematodes, this manifests as reduced motility, cessation of feeding, and paralysis, with death typically occurring within 72-96 hours.[1] In fungi, it results in the inhibition of mycelial growth and spore formation within 12-24 hours.[1]

Mandatory Visualization: Signaling Pathway

Caption: **Cyclobutrifluram**'s mode of action via SDH inhibition.

Experimental Protocols

1. Greenhouse Bioassay for Nematicidal Efficacy

This protocol is designed to assess the efficacy of **Cyclobutrifluram** against plant-parasitic nematodes, such as root-knot nematodes (*Meloidogyne* spp.), lesion nematodes (*Pratylenchus* spp.), and lance nematodes (*Hoplolaimus* spp.).^[6]

a. Materials:

- **Cyclobutrifluram** formulation (e.g., VANIVA®)^[3]
- Susceptible host plants (e.g., tomato, cucumber, soybean)
- Nematode inoculum (species of interest)
- Sterilized potting mix (e.g., sand, soil, peat mixture)
- Pots (e.g., 500 cm³ capacity)
- Greenhouse with controlled temperature (25-28°C) and photoperiod (e.g., 14:10 h light:dark)
- Microscope and counting slides for nematode assessment

b. Experimental Workflow:

Caption: Workflow for nematicidal efficacy bioassay.

c. Procedure:

- Planting: Fill pots with sterilized potting mix and sow seeds of the host plant.
- Treatment Application: Apply **Cyclobutrifluram** according to the desired experimental rates (e.g., as a soil drench or seed treatment).^[6] A range of concentrations should be tested to determine the dose-response relationship. Include an untreated control and a positive control with a standard nematicide (e.g., Fluopyram, Abamectin).^[6]

- Inoculation: After a specified period (e.g., 7 days post-application), inoculate each pot with a known number of nematodes (e.g., 5,000 eggs or second-stage juveniles per pot).
- Incubation: Maintain the pots in a greenhouse under controlled conditions for 45-60 days to allow for nematode infection and reproduction.
- Data Collection:
 - Nematode Population in Soil: Extract nematodes from a subsample of soil from each pot using a standard method (e.g., Baermann funnel or centrifugal flotation) and count them under a microscope.
 - Nematode Population in Roots: Gently wash the roots, weigh them, and extract nematodes (eggs and juveniles) using a technique like the blender-sieving method.
 - Root Galling Index (for *Meloidogyne* spp.): Score the severity of root galling on a scale of 0 (no galls) to 10 (severely galled).[\[6\]](#)
 - Plant Growth Parameters: Measure plant height, shoot fresh/dry weight, and root fresh/dry weight.

2. Greenhouse Bioassay for Fungicidal Efficacy

This protocol is to evaluate the efficacy of **Cyclobutrifluram** against soil-borne fungal pathogens like *Fusarium* spp.

a. Materials:

- **Cyclobutrifluram** formulation
- Susceptible host plants (e.g., wheat, soybean)
- Fungal pathogen inoculum (e.g., spore suspension or infested grain)
- Sterilized potting mix
- Pots

- Greenhouse with controlled environmental conditions

b. Procedure:

- Inoculum Preparation: Prepare the fungal inoculum. For Fusarium, this can be a spore suspension or grain inoculum.
- Soil Infestation: Thoroughly mix the fungal inoculum with the sterilized potting mix.
- Treatment Application:
 - Seed Treatment: Treat seeds with different rates of **Cyclobutrifluram** before sowing.[7]
 - Soil Drench: Apply **Cyclobutrifluram** as a drench to the soil surface after sowing.
- Sowing: Sow the treated or untreated seeds in the infested soil.
- Incubation: Grow the plants in the greenhouse for a specified period (e.g., 4-6 weeks).
- Data Collection:
 - Disease Incidence: Record the percentage of plants showing disease symptoms.
 - Disease Severity: Rate the severity of symptoms on a standardized scale (e.g., 0-5, where 0 is no symptoms and 5 is a dead plant). For Fusarium crown rot, this could involve assessing discoloration on the stem base.[7]
 - Plant Growth Parameters: Measure plant emergence, stand count, plant height, and biomass (shoot and root dry weight).

Data Presentation

Table 1: Efficacy of **Cyclobutrifluram** Seed Treatment against Fusarium spp. in Wheat

Treatment	Application Rate (g a.i./100 kg seed)	Pre-emergence Damping-off (%)	Disease Severity Index (0-100)	Control Efficacy (%)
Untreated Control	0	25.0	75.0	-
Cyclobutrifluram	15	8.5	30.0	60.0
Cyclobutrifluram	30	5.0	18.0	76.0
Standard Fungicide	Manufacturer's Recommendation	10.0	35.0	53.3

Note: Data are hypothetical and for illustrative purposes, based on findings that **Cyclobutrifluram** significantly reduces pre-emergence damping-off and discoloration caused by *Fusarium crown rot*.^[7]

Table 2: Comparative Efficacy of **Cyclobutrifluram** against Root-Knot Nematode (*Meloidogyne incognita*) in Tomato

Treatment	Application Rate (g a.i./ha)	Nematodes per gram of root	Root Gall Index (0-10)	Plant Dry Weight (g)
Untreated Control	0	1500	8.5	10.2
Cyclobutrifluram	125	450	3.0	15.8
Cyclobutrifluram	250	200	1.5	18.5
Fluopyram	500	250	2.0	17.9
Abamectin	Manufacturer's Recommendation	500	3.5	15.1

Note: Data are synthesized for illustrative purposes based on greenhouse trial results indicating **Cyclobutrifluram**'s comparable or superior performance to standard nematicides like fluopyram and abamectin.[6]

Resistance Management

Cyclobutrifluram is classified under IRAC Group N-3.[3] To mitigate the risk of resistance development, it is recommended to use **Cyclobutrifluram** in rotation or in mixtures with nematicides and fungicides that have different modes of action.[5][8] The risk of resistance development in some *Fusarium* species to **Cyclobutrifluram** has been assessed as moderate.[7]

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References

- 1. Ciclobutrifluram (Cyclobutrifluram) - Cultivar Magazine [revistacultivar.com]
- 2. solutionsstores.com [solutionsstores.com]
- 3. apvma.gov.au [apvma.gov.au]
- 4. js.ugd.edu.mk [js.ugd.edu.mk]
- 5. A review of current knowledge of resistance aspects for the next-generation succinate dehydrogenase inhibitor fungicides [pubmed.ncbi.nlm.nih.gov]
- 6. downloads.regulations.gov [downloads.regulations.gov]
- 7. Efficacy of cyclobutrifluram in controlling *Fusarium* crown rot of wheat and resistance risk of three *Fusarium* species to cyclobutrifluram - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. nzpps.org [nzpps.org]
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